

# Application Note: Quantification of Desmetryn using Gas Chromatography-Mass Spectrometry (GC-MS)

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## Compound of Interest

Compound Name: Desmetryn

Cat. No.: B1670303

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## Introduction

**Desmetryn** is a pre- and post-emergence herbicide belonging to the triazine class, used to control annual broad-leaved weeds and grasses in various crops. Monitoring its residues in environmental and agricultural samples is crucial to ensure food safety and environmental protection. Gas chromatography coupled with mass spectrometry (GC-MS) is a powerful and widely used analytical technique for the sensitive and selective quantification of pesticide residues like **Desmetryn**. This application note provides a detailed protocol for the quantification of **Desmetryn** in various matrices using GC-MS, including sample preparation, instrument parameters, and expected performance characteristics.

## Principle of the Method

The method involves the extraction of **Desmetryn** from the sample matrix using the QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method. The extract is then analyzed by GC-MS. The gas chromatograph separates **Desmetryn** from other components in the sample extract based on its volatility and interaction with the GC column. The mass spectrometer then detects and quantifies **Desmetryn** based on its unique mass spectrum, providing high selectivity and sensitivity.

## Experimental Protocols

### Sample Preparation (QuEChERS Method)

This protocol is a general guideline and may need to be optimized for specific matrices.

#### Materials:

- Homogenized sample (e.g., soil, water, crop material)
- Acetonitrile (ACN), pesticide residue grade
- Magnesium sulfate (anhydrous)
- Sodium chloride (NaCl)
- Disodium citrate sesquihydrate
- Trisodium citrate dihydrate
- Primary secondary amine (PSA) sorbent
- C18 sorbent
- 50 mL and 15 mL polypropylene centrifuge tubes
- Vortex mixer
- Centrifuge

#### Procedure:

- Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube. For water samples, 10 mL can be used directly.
- Add 10 mL of acetonitrile to the tube.
- Add the QuEChERS extraction salts (e.g., 4 g  $\text{MgSO}_4$ , 1 g NaCl, 1 g trisodium citrate dihydrate, and 0.5 g disodium citrate sesquihydrate).

- Immediately cap and shake the tube vigorously for 1 minute.
- Centrifuge at  $\geq 3000 \times g$  for 5 minutes.
- Transfer the upper acetonitrile layer to a 15 mL dSPE (dispersive solid-phase extraction) tube containing 150 mg PSA, 900 mg  $\text{MgSO}_4$ , and 150 mg C18.
- Vortex for 30 seconds.
- Centrifuge at  $\geq 3000 \times g$  for 5 minutes.
- The supernatant is ready for GC-MS analysis. Transfer an aliquot to a 2 mL autosampler vial.

## GC-MS Instrumentation and Parameters

The following parameters are a starting point and may require optimization for your specific instrument.

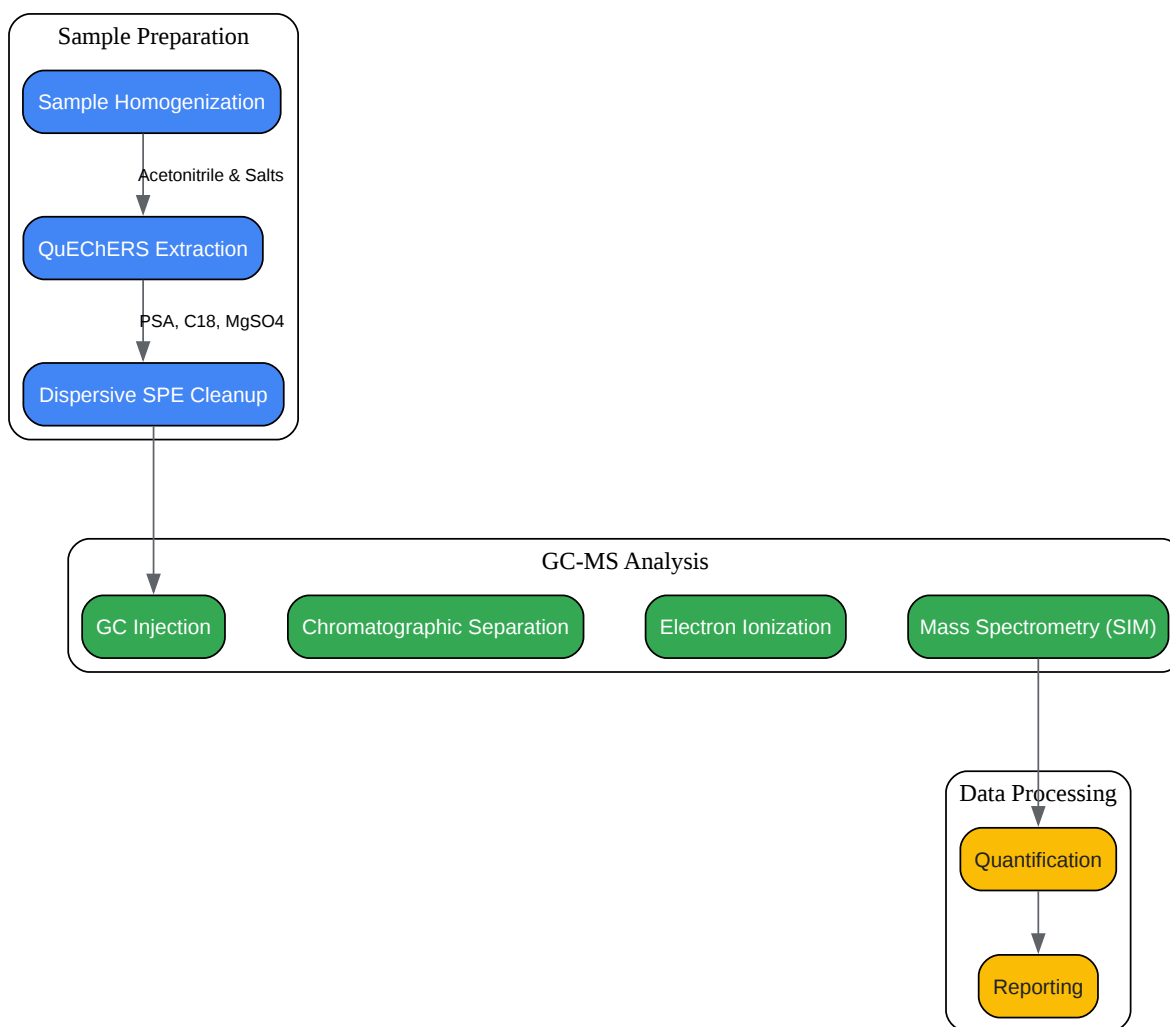
Parameter	Setting
Gas Chromatograph	Agilent 7890B GC or equivalent
Mass Spectrometer	Agilent 5977B MSD or equivalent
Column	HP-5MS (30 m x 0.25 mm i.d., 0.25 µm film thickness) or equivalent
Injection Volume	1 µL
Injector Temperature	250 °C
Injection Mode	Splitless
Carrier Gas	Helium at a constant flow of 1.2 mL/min
Oven Program	Initial 70°C for 2 min, ramp at 25°C/min to 150°C, then ramp at 10°C/min to 280°C, hold for 5 min
Transfer Line Temp.	280 °C
Ion Source Temp.	230 °C
Ionization Mode	Electron Ionization (EI) at 70 eV
Acquisition Mode	Selective Ion Monitoring (SIM)
Quantifier Ion (m/z)	213
Qualifier Ions (m/z)	198, 151
Reference RT	Approximately 19.50 min <sup>[1]</sup>

## Data Presentation: Quantitative Performance

The following table summarizes the expected performance characteristics for the GC-MS analysis of **Desmetryn**. These values are typical for multi-residue pesticide analysis and should be verified through in-house method validation.

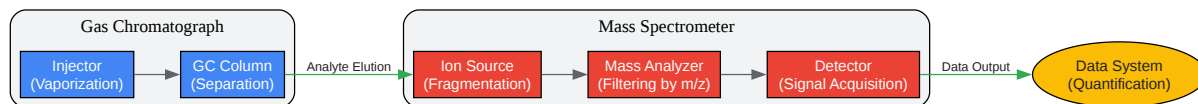
Parameter	Expected Value
Linearity ( $R^2$ )	> 0.99
Limit of Detection (LOD)	1 - 5 $\mu\text{g/kg}$
Limit of Quantification (LOQ)	5 - 15 $\mu\text{g/kg}$
Recovery (%)	70 - 120
Precision (%RSD)	< 20

## Mandatory Visualizations



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Caption: Experimental workflow for **Desmetryn** quantification by GC-MS.



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Caption: Logical relationship of the GC-MS technique for **Desmetryn** analysis.

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## References

- 1. hpst.cz [hpst.cz]
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